

Standard Operating Procedure: Disposal of Dimethyl Ethylenemalonate

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Compound of Interest

Compound Name: *Dimethyl ethylenemalonate*

Cat. No.: *B099043*

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This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of **dimethyl ethylenemalonate**. Adherence to these procedures is critical to ensure personnel safety and environmental protection in research and development settings. All chemical waste disposal is governed by strict regulations, including the Environmental Protection Agency's (EPA) Resource Conservation and Recovery Act (RCRA).[\[1\]](#)

Immediate Safety and Hazard Assessment

Before handling **dimethyl ethylenemalonate** for disposal, it is essential to be aware of its potential hazards and to use appropriate Personal Protective Equipment (PPE). Based on data for structurally similar compounds like dimethyl malonate and diethyl ethylenemalonate, this chemical should be handled with care.

Required Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or eyeglasses that meet OSHA standards (29 CFR 1910.133) or European Standard EN166.[\[2\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves. Inspect gloves before use and remove them carefully to avoid skin contamination.[\[3\]](#)
- Skin and Body Protection: Wear a lab coat and appropriate protective clothing to prevent skin exposure.[\[2\]](#)

Hazard Summary (Based on Analog Data): **Dimethyl ethylenemalonate** is anticipated to have properties similar to its analogs, which are classified as combustible liquids that can cause serious eye irritation and may cause skin or respiratory irritation.[4][5]

Property	Value (Based on Analog Data)	Source Compound
Physical State	Liquid, Colorless	Diethyl ethylenemalonate[2] [3]
Flash Point	> 110 °C / > 230 °F	Diethyl ethylenemalonate[2]
Boiling Point	115 - 116 °C	Diethyl ethylenemalonate[2]
Primary Hazards	Combustible liquid, Causes serious eye irritation	Dimethyl malonate[4]

Waste Collection and Containment Protocol

All chemical waste must be collected and stored properly pending disposal by a certified hazardous waste program, typically managed by your institution's Environmental Health and Safety (EHS) department.[6] Never dispose of this chemical down the drain or in regular trash.[7]

Step-by-Step Collection Procedure:

- Select a Container:
 - Use a chemically compatible container that is in good condition, free from leaks or rust.[8] Plastic bottles are often preferred when compatibility is not an issue.
 - Ensure the container has a secure, tightly-fitting lid.[8] Food-grade containers (e.g., milk jugs) are not permissible for chemical waste.[1]
- Label the Container:
 - As soon as the container is designated for waste, affix a "Hazardous Waste" label provided by your EHS department.[6]

- Complete all fields on the label with the following information:
 - Full Chemical Name: "**Dimethyl ethylenemalonate**" (do not use abbreviations or formulas).
 - Quantity/Concentration: List the chemical and its estimated volume or weight. For mixtures, every component must be listed.
 - Generator Information: Your name, department, and room number.
 - Hazard Pictograms: Check the appropriate boxes for the material's hazards (e.g., flammable, irritant).
- Accumulate Waste:
 - Carefully transfer the **dimethyl ethylenemalonate** waste into the labeled container.
 - Keep the container securely closed at all times, except when adding more waste.[\[1\]](#)[\[8\]](#)
 - Store the waste container in a designated, well-ventilated satellite accumulation area within your laboratory.
 - Segregate the container from incompatible materials, such as strong oxidizing agents.[\[2\]](#)[\[8\]](#)

Disposal of Contaminated Materials and Empty Containers

Contaminated Labware:

- Any labware (e.g., glassware, pipette tips) or spill cleanup materials (e.g., absorbent pads) contaminated with **dimethyl ethylenemalonate** must be disposed of as hazardous waste.[\[8\]](#)
- Package these solid items in a suitable, labeled container separate from the liquid waste. The label must list the contaminating chemical.[\[8\]](#)

Empty Chemical Containers:

- A container that held **dimethyl ethylenemalonate** is not considered empty until it has been properly decontaminated.
- The standard procedure is to triple-rinse the container with a suitable solvent (e.g., water or another solvent capable of removing the chemical residue).[6][8]
- Crucially, the rinsate from all three rinses must be collected and managed as hazardous waste.[6][8] Add it to your liquid **dimethyl ethylenemalonate** waste stream.
- Once triple-rinsed and air-dried, deface or remove the original label, and the container may be disposed of in the regular trash or reused for a compatible waste stream.[6][8]

Arranging for Final Disposal

The final step is to arrange for the removal of the hazardous waste from your laboratory.

- Contact EHS: Submit a hazardous waste pickup request to your institution's EHS office. This is often done through an online portal or by submitting a specific form.[6]
- Prepare for Pickup: Ensure all containers are properly sealed and labeled. Leaking or open containers will not be accepted for pickup.
- Documentation: Your EHS department will manage the final transport, disposal, and associated regulatory documentation.

Workflow for Dimethyl Ethylenemalonate Disposal

[Click to download full resolution via product page](#)**Caption: Disposal workflow for dimethyl ethylenemalonate.**

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References

- 1. pfw.edu [pfw.edu]
- 2. fishersci.com [fishersci.com]
- 3. assets.thermofisher.cn [assets.thermofisher.cn]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. Diethyl ethylenemalonate | C9H14O4 | CID 73831 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. vumc.org [vumc.org]
- 7. acs.org [acs.org]
- 8. campussafety.lehigh.edu [campussafety.lehigh.edu]
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